

# Application Notes and Protocols: Tris(6-isocyanatohexyl)isocyanurate in Industrial Coatings

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## Compound of Interest

Compound Name: *Tris(6-isocyanatohexyl)isocyanurate*

Cat. No.: *B1205225*

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## Introduction

**Tris(6-isocyanatohexyl)isocyanurate**, commonly known as Hexamethylene Diisocyanate (HDI) Trimer, is an aliphatic polyisocyanate renowned for its use as a hardener in two-component (2K) polyurethane coating systems. Its isocyanurate ring structure provides a trifunctional cross-linking capability, leading to coatings with exceptional performance characteristics. This document details its primary applications in industrial coatings, provides typical performance data, and outlines experimental protocols for formulation and testing. The aliphatic nature of **Tris(6-isocyanatohexyl)isocyanurate** ensures high resistance to UV degradation, making it ideal for applications requiring excellent weatherability and color stability.<sup>[1]</sup>

## Key Properties and Characteristics

**Tris(6-isocyanatohexyl)isocyanurate** is a solvent-free, clear to slightly yellowish liquid at room temperature. Its key features include high NCO content, moderate viscosity, and excellent compatibility with a wide range of polyols. These properties make it a versatile crosslinker for various coating formulations.

Table 1: Typical Properties of **Tris(6-isocyanatohexyl)isocyanurate**

Property	Typical Value	Reference
IUPAC Name	1,3,5-Tris(6-isocyanatohexyl)-1,3,5-triazinane-2,4,6-trione	Sigma-Aldrich
CAS Number	3779-63-3	Sigma-Aldrich
Molecular Formula	C24H36N6O6	Covestro, PubChem
Molecular Weight	504.58 g/mol	Covestro, PubChem
NCO Content	21.8 ± 0.5 %	Covestro, Wanhua Chemical
Equivalent Weight	Approx. 191 g/eq	Wanhua Chemical
Viscosity at 25°C	2400 - 3000 mPa.s	Covestro, Wanhua Chemical
Density at 20°C	Approx. 1.16 g/cm³	Covestro, myChem
Appearance	Clear, colorless to pale yellow liquid	Wanhua Chemical
Solubility	Soluble in esters, ketones, and aromatic hydrocarbons	Covestro, Wanhua Chemical

## Industrial Coating Applications

The unique properties of **Tris(6-isocyanatohexyl)isocyanurate** make it a preferred choice for high-performance coatings across various industries.

### Automotive Coatings

In the automotive sector, it is extensively used as a crosslinker for clearcoats and topcoats in both OEM and refinish applications.[\[2\]](#)[\[3\]](#)[\[4\]](#) Coatings formulated with this isocyanurate exhibit:

- **Exceptional Weather Resistance:** The aliphatic structure provides outstanding resistance to UV radiation, preventing yellowing and degradation upon prolonged sun exposure.[\[1\]](#)
- **High Gloss Retention:** Coatings maintain their aesthetic appeal over long periods.[\[2\]](#)

- **Excellent Scratch and Abrasion Resistance:** The high crosslink density imparts superior mechanical properties, protecting the underlying basecoat.[\[5\]](#)
- **Chemical Resistance:** Provides robust protection against environmental fallout, bird droppings, tree sap, and common automotive fluids.[\[2\]](#)

## Aerospace Coatings

Aerospace topcoats demand the highest level of durability and protection. **Tris(6-isocyanatohexyl)isocyanurate** is a key component in these formulations, offering:

- **Superior Durability:** Withstands harsh atmospheric conditions, including extreme temperatures and UV radiation at high altitudes.
- **Fluid Resistance:** Resists degradation from hydraulic fluids, jet fuel, and de-icing agents.
- **Flexibility:** Formulations can be adjusted to provide the necessary flexibility to accommodate the expansion and contraction of aircraft substrates.

## Wood Coatings

For industrial wood coatings on furniture, flooring, and cabinetry, **Tris(6-isocyanatohexyl)isocyanurate** is used to formulate coatings with:

- **Excellent Clarity:** Enhances the natural beauty of the wood grain.
- **High Scratch and Mar Resistance:** Provides a durable finish that withstands daily wear and tear.
- **Resistance to Household Chemicals:** Protects against spills of common household liquids such as water, alcohol, and cleaning agents.[\[6\]](#)

## General Industrial Coatings

This polyisocyanate is also employed in a wide range of general industrial applications, including coatings for machinery, plastic components, and protective metal coatings.[\[4\]](#)[\[7\]](#) Key benefits include:

- **Corrosion Resistance:** When used in protective coating systems, it contributes to excellent corrosion resistance.
- **Adhesion to Various Substrates:** Can be formulated to adhere well to a variety of substrates, including metals and plastics.
- **Versatility:** The ability to be formulated with different polyols (polyester, polyacrylic) allows for a wide range of gloss levels and film properties.[\[8\]](#)

## Expected Performance of Formulated Coatings

While specific performance data depends on the complete formulation (polyol, additives, etc.), the following table provides an overview of the typical performance characteristics of a two-component polyurethane clearcoat formulated with **Tris(6-isocyanatohexyl)isocyanurate**.

Table 2: Typical Performance Data of a Polyurethane Clearcoat

Performance Metric	Test Method	Typical Result
Pencil Hardness	ASTM D3363	H - 2H
Adhesion (Cross-Hatch)	ASTM D3359	5B (no loss of adhesion)
Impact Resistance	ASTM D2794	> 80 in-lbs (direct)
Flexibility (Mandrel Bend)	ASTM D522	Passes 1/8 inch mandrel
Chemical Resistance	ASTM D1308	No effect after 24-hour spot test with gasoline, motor oil, 10% sulfuric acid, and 10% sodium hydroxide.
Weathering Resistance	ASTM G154 (QUV-A)	> 1000 hours with > 80% gloss retention and minimal color change ( $\Delta E < 1.0$ )

## Experimental Protocols

### Protocol 1: Formulation of a 2K Polyurethane Clearcoat

This protocol describes the preparation of a model two-component polyurethane clearcoat for general industrial applications.

#### Materials:

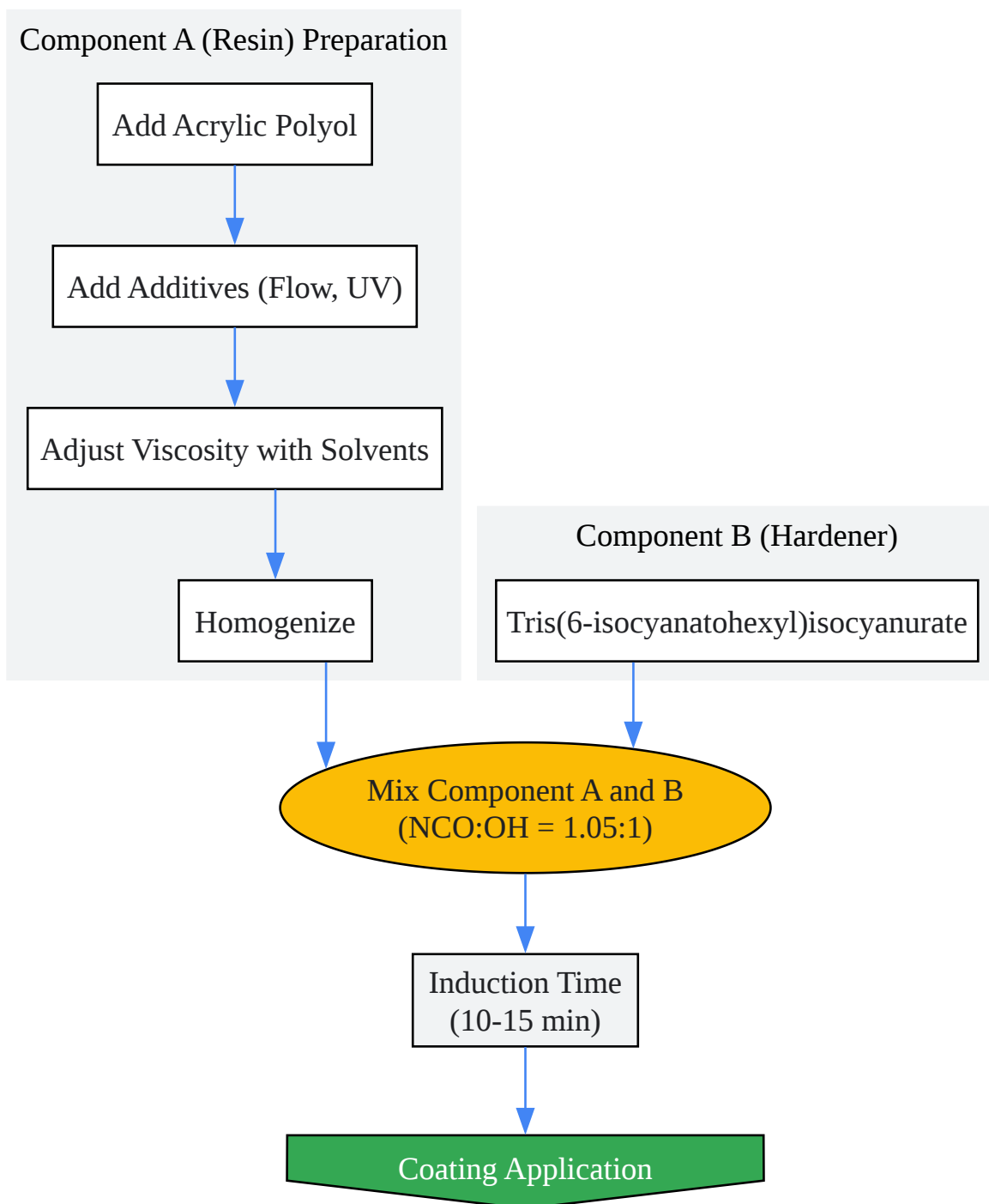
- Component A (Resin):
  - Hydroxyl-functional acrylic polyol (e.g., 70% solution in butyl acetate, OH value ~150 mg KOH/g)
  - Flow and leveling agent
  - UV absorber and HALS (Hindered Amine Light Stabilizer) package
  - Solvent blend (e.g., butyl acetate, xylene)
- Component B (Hardener):
  - **Tris(6-isocyanatohexyl)isocyanurate** (100% solids)

#### Procedure:

- Component A Preparation:
  1. In a suitable mixing vessel, add the acrylic polyol solution.
  2. While stirring, add the flow and leveling agent, UV absorber, and HALS.
  3. Adjust the viscosity with the solvent blend to a target application viscosity (e.g., 20-25 seconds in a Zahn #2 cup).
  4. Mix until a homogenous solution is obtained.
- Mixing Ratio Calculation:
  1. The mixing ratio of Component A to Component B is determined by the equivalent weights of the polyol and the isocyanate. A common stoichiometric ratio is 1.05:1 (NCO:OH).
- Coating Preparation:

1. Just prior to application, add the calculated amount of Component B (**Tris(6-isocyanatohexyl)isocyanurate**) to Component A.
2. Mix thoroughly for 2-3 minutes.
3. Allow an induction time of 10-15 minutes before application.

Diagram 1: Workflow for 2K Polyurethane Clearcoat Formulation



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Caption: Workflow for the formulation of a two-component polyurethane clearcoat.

## Protocol 2: Coating Application and Curing

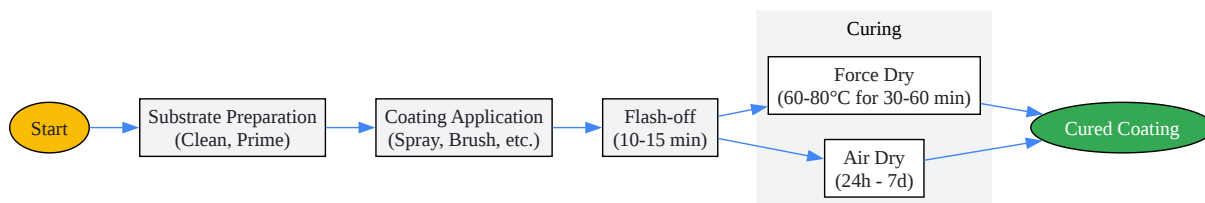
This protocol outlines the application and curing of the formulated 2K polyurethane clearcoat.

Procedure:

- Substrate Preparation:
  1. Ensure the substrate (e.g., steel panels, wood panels) is clean, dry, and free of contaminants.
  2. For metal substrates, appropriate pretreatment and priming are recommended.
- Application:
  1. Apply the mixed coating using a suitable method such as spray application (conventional or HVLP), brush, or roller.
  2. Aim for a dry film thickness (DFT) of 40-60  $\mu\text{m}$ .
- Curing:
  1. Flash-off: Allow a flash-off period of 10-15 minutes at ambient temperature to allow for solvent evaporation.
  2. Curing Schedule:
    - Air Dry: Tack-free in 2-4 hours at 25°C. Hard dry in 24 hours. Full cure in 7 days.
    - Force Dry: After a 15-minute flash-off, cure at 60-80°C for 30-60 minutes.

Diagram 2: Coating Application and Curing Process





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Caption: Process flow for coating application and curing.

## Protocol 3: Evaluation of Coating Performance

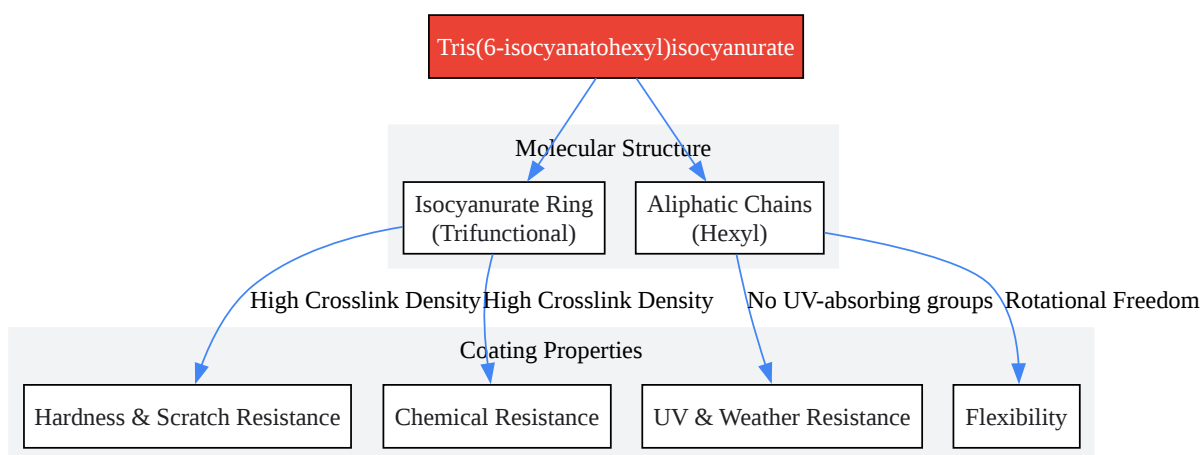
This protocol describes standard tests to evaluate the performance of the cured polyurethane coating.

Procedure:

- Adhesion Test (ASTM D3359, Test Method B):
  1. After full cure, make a series of six parallel cuts through the coating to the substrate, followed by another series of six cuts at a 90-degree angle to and centered on the original cuts.
  2. Apply pressure-sensitive tape over the grid and remove it rapidly.
  3. Rate the adhesion on a scale of 0B to 5B.
- Pencil Hardness Test (ASTM D3363):
  1. Use a set of calibrated pencils of increasing hardness.
  2. Push the pencil at a 45-degree angle to the coating surface.
  3. The pencil hardness is the hardest pencil that does not scratch or gouge the coating.

- Chemical Resistance Test (ASTM D1308):
  1. Place a small piece of cotton saturated with the test chemical (e.g., gasoline, 10% H<sub>2</sub>SO<sub>4</sub>) on the coating surface.
  2. Cover with a watch glass for a specified period (e.g., 24 hours).
  3. Remove the cotton and evaluate the coating for any signs of degradation (softening, blistering, discoloration).
- Accelerated Weathering Test (ASTM G154):
  1. Place coated panels in a QUV accelerated weathering tester.
  2. Expose the panels to alternating cycles of UV-A radiation and condensation.
  3. Periodically measure gloss (ASTM D523) and color change (ASTM D2244) to assess durability.

Diagram 3: Logical Relationship of Isocyanurate Structure to Coating Properties



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Caption: Contribution of the isocyanurate structure to key coating properties.

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